

Application Notes and Protocols: Pigment Yellow 176 in Polymer Matrix Composites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pigment Yellow 176

Cat. No.: B570959

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **Pigment Yellow 176** (PY 176) in various polymer matrix composites. This document outlines the pigment's key performance characteristics, offers detailed experimental protocols for its evaluation, and presents data in a clear, comparative format.

Introduction to Pigment Yellow 176

Pigment Yellow 176 is a high-performance organic pigment belonging to the diarylide class. It is known for its brilliant greenish-yellow shade, excellent heat stability, and good fastness properties.^{[1][2]} These characteristics make it a suitable colorant for a wide range of polymer applications, including polyolefins, PVC, and ABS.^[2] Its chemical structure provides good resistance to migration and chemicals.^{[1][2]}

Physical and Chemical Properties

A summary of the general physical and chemical properties of **Pigment Yellow 176** is provided in the table below.

Property	Value	Source(s)
Chemical Class	Diarylide Azo	[1]
C.I. Name	Pigment Yellow 176	[1]
C.I. Number	21103	[1]
CAS Number	90268-24-9	[3]
Appearance	Greenish-yellow powder	[1][2]
Oil Absorption	35-45 g/100g	[1][2]
Density	~1.6 g/cm ³	[1]

Performance in Polymer Matrices

The performance of **Pigment Yellow 176** can vary depending on the polymer matrix, processing conditions, and the presence of other additives. The following tables summarize its typical performance characteristics in common thermoplastic polymers.

3.1. Thermal and Light Stability

Polymer Matrix	Heat Stability (°C)	Lightfastness (Blue Wool Scale)	Source(s)
HDPE	250	6-7	[1]
LDPE	250	6-7	[1]
PP	250	6-7	[4]
PVC (Plasticized)	200	6-7	[2]
ABS	250	6-7	[4]

3.2. Fastness Properties

The following table outlines the resistance of **Pigment Yellow 176** to migration and various chemical agents when incorporated into a polymer matrix. The rating scale is typically from 1 to

5, where 5 indicates excellent resistance and 1 indicates poor resistance.

Property	Rating (1-5)	Source(s)
Migration Resistance (in plasticized PVC)	4-5	[1]
Acid Resistance	5	[1]
Alkali Resistance	5	[1]
Water Resistance	5	[3]
Ethanol Resistance	4	[1]
Ester Resistance	4	[1]
Benzene Resistance	4	[1]
Ketone Resistance	4	[1]

3.3. Effects on Mechanical Properties

The incorporation of pigments can influence the mechanical properties of the host polymer. While specific quantitative data for **Pigment Yellow 176** is not extensively available in public literature, the following general trends are expected for organic pigments in polymer composites. It is crucial to perform specific testing for each polymer and loading level.

Mechanical Property	General Expected Effect of Organic Pigments
Tensile Strength	Can slightly decrease or remain unchanged at low concentrations. Higher concentrations may lead to a more significant reduction.
Impact Strength	May decrease, as pigment particles can act as stress concentrators.
Hardness	Can slightly increase due to the addition of rigid pigment particles.
Warpage	Some organic pigments can act as nucleating agents, affecting the crystallization behavior of semi-crystalline polymers like PE and PP, which can lead to changes in shrinkage and potential warpage. [5] [6]

Note: The actual impact on mechanical properties is highly dependent on the pigment's particle size, dispersion quality, concentration, and the specific polymer grade and processing conditions.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of **Pigment Yellow 176** in a polymer matrix.

4.1. Protocol for Incorporation of **Pigment Yellow 176** into a Polymer Matrix

This protocol describes a standard method for preparing pigmented polymer samples for subsequent testing.

Materials and Equipment:

- Polymer resin (e.g., HDPE, PP, PVC, ABS) in pellet or powder form
- **Pigment Yellow 176** powder

- Two-roll mill or a twin-screw extruder
- Compression molding press or injection molding machine
- Analytical balance
- Drying oven

Procedure:

- Drying: Dry the polymer resin and **Pigment Yellow 176** powder in an oven at the recommended temperature and time to remove any moisture.
- Pre-mixing: Accurately weigh the desired amounts of polymer and **Pigment Yellow 176** to achieve the target concentration (e.g., 0.1%, 1.0%). For masterbatch preparation, higher concentrations (e.g., 20-40%) are used. Tumble mix the components for 15-20 minutes to ensure a homogenous dry blend.
- Melt Compounding:
 - Two-Roll Mill: Set the mill rolls to the appropriate processing temperature for the polymer. Add the pre-mixed material to the nip of the rolls and process until a uniform color is achieved.
 - Twin-Screw Extruder: Feed the dry blend into the extruder with a set temperature profile appropriate for the polymer. The extruded strands are then cooled in a water bath and pelletized.
- Specimen Preparation:
 - Compression Molding: Place the compounded material (milled sheet or pellets) into a mold and press at the specified temperature and pressure to produce plaques of the desired thickness.
 - Injection Molding: Feed the compounded pellets into an injection molding machine to produce standardized test specimens (e.g., tensile bars, impact test specimens).

4.2. Protocol for Evaluation of Heat Stability (based on ISO 12877-2)

Materials and Equipment:

- Injection molding machine
- Colorimeter or spectrophotometer
- Pigmented polymer pellets

Procedure:

- Set the initial processing temperature of the injection molding machine to a known stable temperature for the pigmented polymer.
- Mold a set of standard samples and retain them as the control.
- Increase the barrel temperature by 20°C and mold another set of samples.
- Repeat this process, increasing the temperature in 20°C increments.
- After cooling, visually compare each set of samples to the control.
- For a quantitative assessment, measure the color difference (ΔE^*) of each sample set against the control using a colorimeter.
- The heat stability is defined as the maximum temperature at which the color change (ΔE) *remains within a specified tolerance (e.g., $\Delta E \leq 3$)*.

4.3. Protocol for Evaluation of Lightfastness (based on ISO 4892-2)

Materials and Equipment:

- Xenon-arc weathering chamber
- Blue Wool Scale standards
- Colorimeter or spectrophotometer
- Pigmented polymer test plaques

Procedure:

- Mount the test plaques and the Blue Wool Scale standards in the xenon-arc chamber.
- Expose the samples to a controlled cycle of light, temperature, and humidity as specified in ISO 4892-2 for the intended application (e.g., indoor or outdoor use).
- Periodically remove the samples and assess the degree of fading by visually comparing them to the Blue Wool Scale. The lightfastness rating corresponds to the Blue Wool standard that shows a similar degree of fading.
- Alternatively, measure the color change (ΔE^*) at specified intervals using a colorimeter.

4.4. Protocol for Evaluation of Migration Resistance (based on DIN 53775)

Materials and Equipment:

- Pigmented plasticized PVC test specimen
- White, unpigmented plasticized PVC sheet
- Two glass plates
- A weight to apply a pressure of 50 kPa
- Oven

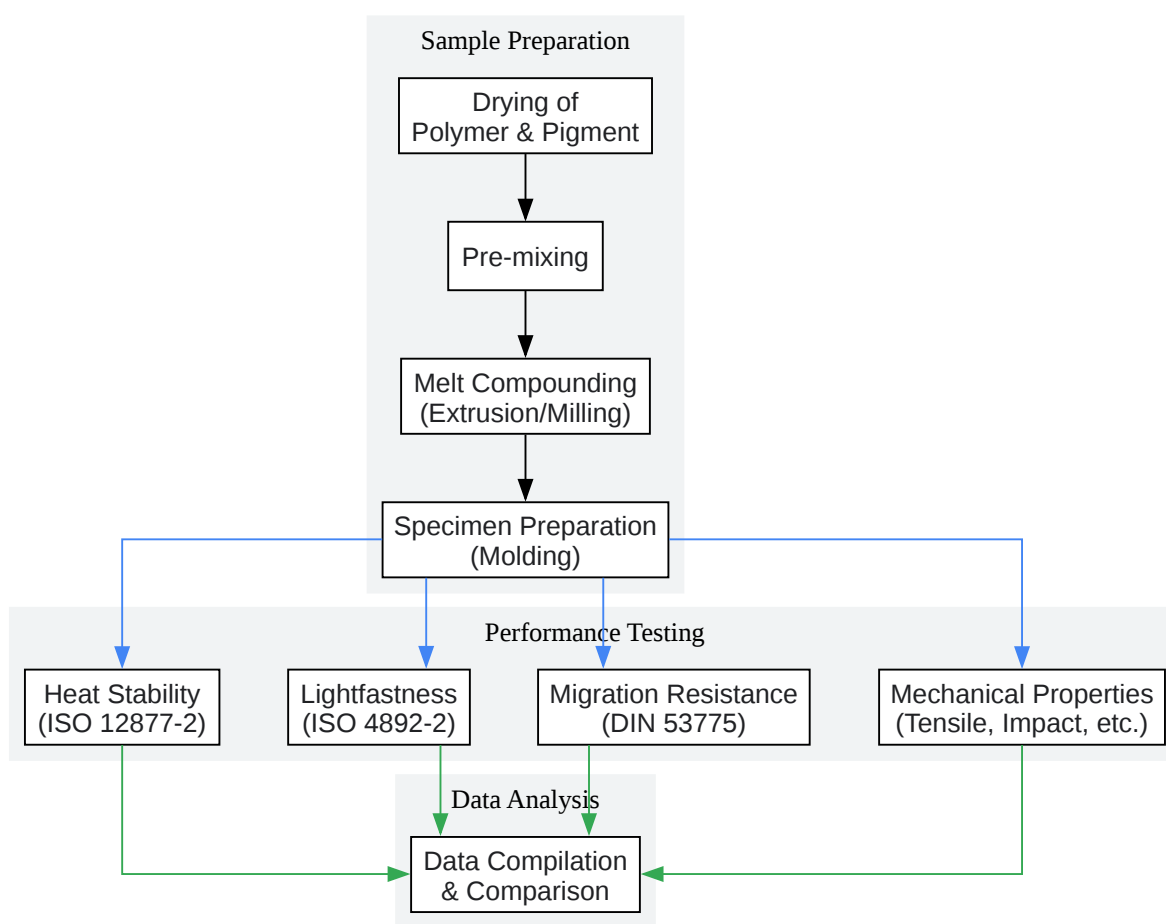
Procedure:

- Place the pigmented PVC test specimen in direct contact with the white PVC sheet.
- Sandwich the two sheets between the two glass plates.
- Place the assembly in an oven at a specified temperature (e.g., 80°C) for a defined period (e.g., 24 hours).
- Apply the weight on top of the glass plates to ensure intimate contact.
- After the test period, remove the assembly from the oven and allow it to cool.

- Separate the sheets and visually assess the degree of staining on the white PVC sheet using a 1-5 grey scale, where 5 represents no migration and 1 represents severe migration.

Visualizations

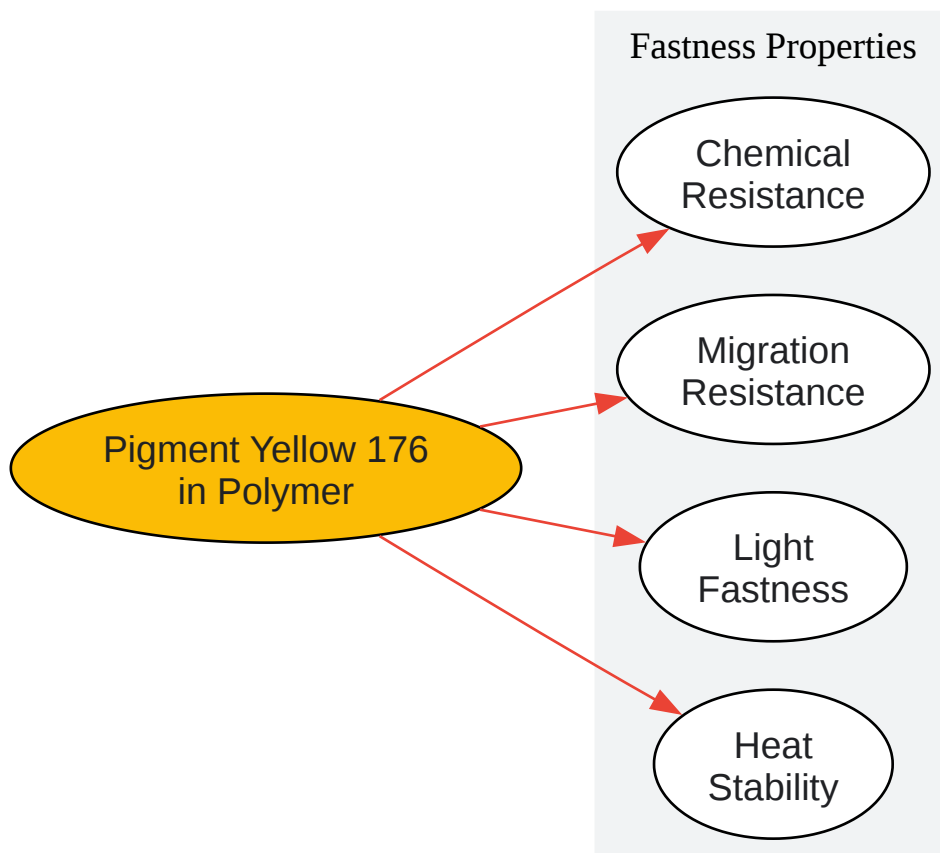
Experimental Workflow for Pigment Evaluation



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating **Pigment Yellow 176** in polymers.

Logical Relationship of Fastness Properties



[Click to download full resolution via product page](#)

Caption: Key fastness properties of **Pigment Yellow 176** composites.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DuraPrint®S6176 Pigment Yellow 176 | Fineland Chem [finelandchem.com]

- 2. Orgainc Yellow 176 Pigment C. I. 21103 for PVC PU PP - Coating and Organic Pigment [mornichemical.en.made-in-china.com]
- 3. epsilonpigments.com [epsilonpigments.com]
- 4. China Hot-selling Pigment yellow 139 PP fiber polypropylene fiber - Pigment Red 176 – Precise Color factory and manufacturers | Precise Color [precisechem.com]
- 5. eprintspublications.npl.co.uk [eprintspublications.npl.co.uk]
- 6. The influence of pigments on the mechanical properties of High Density Polyethylene (HDPE). | NPL Publications [eprintspublications.npl.co.uk]
- To cite this document: BenchChem. [Application Notes and Protocols: Pigment Yellow 176 in Polymer Matrix Composites]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b570959#using-pigment-yellow-176-in-polymer-matrix-composites]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com